

Proper Disposal of Coelonin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Coelonin*

Cat. No.: *B3029895*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and procedural guidance for the safe handling and disposal of **Coelonin**.

Coelonin is a dihydrophenanthrene compound utilized in various research applications, including studies on its anti-inflammatory properties.^{[1][2]} Adherence to proper disposal protocols is crucial due to its potential environmental hazards.

Key Safety and Identification Data

To facilitate safe handling and disposal, key quantitative and identifying information for **Coelonin** has been compiled below. This information is essential for communicating with environmental health and safety (EHS) personnel and licensed waste disposal contractors.

Property	Value	Source
CAS Number	82344-82-9	[3][4][5]
Molecular Formula	C15H14O3	[5][6]
Molecular Weight	242.27 g/mol	[6]
GHS Hazard Statements	H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	[6]
GHS Hazard Pictogram	Warning	[6]

Disposal Procedures

The primary directive for the disposal of **Coelonin** is to adhere to local, regional, national, and international regulations for chemical waste.[4] Researchers should not attempt to dispose of **Coelonin** through standard laboratory drains or as general waste.

Step-by-Step Disposal Workflow:

- **Consult Institutional EHS Guidelines:** Before beginning any work with **Coelonin**, familiarize yourself with your institution's specific policies and procedures for hazardous waste disposal.
- **Segregate Waste:** All materials contaminated with **Coelonin**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials, gloves), must be collected in a designated, properly labeled, and sealed waste container.
- **Proper Labeling:** The waste container must be clearly labeled with the name "**Coelonin**," its CAS number (82344-82-9), and the appropriate GHS hazard pictograms indicating its environmental toxicity.
- **Secure Storage:** Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory, away from incompatible materials.
- **Arrange for Professional Disposal:** Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for the collection and proper disposal of the

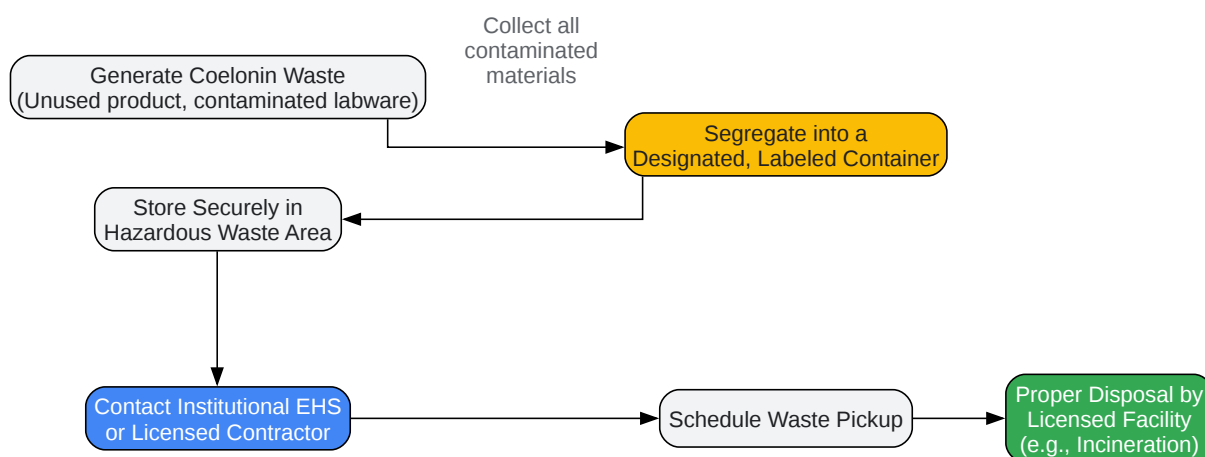
Coelonin waste.[3][4] Due to its high toxicity to aquatic life, specialized disposal methods such as incineration may be required to prevent environmental contamination.[6]

Experimental Protocols

Detailed experimental protocols for the chemical neutralization or deactivation of **Coelonin** at the laboratory scale are not readily available in published literature or safety data sheets. The recommended and safest procedure is to transfer the waste to a facility equipped to handle hazardous materials.

Coelonin Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Coelonin** waste from a laboratory setting.



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Caption: Workflow for the safe and compliant disposal of **Coelonin**.

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